

# 5-Hydroxytryptoline molecular formula and melting point

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## Compound of Interest

Compound Name: 5-Hydroxytryptoline

CAS No.: 23778-34-9

Cat. No.: B1216272

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An In-depth Technical Guide to the Physicochemical Characterization of **5-Hydroxytryptoline**

## Abstract

**5-Hydroxytryptoline**, a naturally occurring beta-carboline, is a fascinating molecule with significant implications for neuropharmacology and drug development. As an endogenous metabolite of serotonin and a potent inhibitor of monoamine oxidase A (MAO-A), its accurate characterization is paramount for researchers in the field. This guide provides a comprehensive overview of two fundamental physicochemical properties of **5-Hydroxytryptoline**: its molecular formula and melting point. We will delve into the theoretical and practical aspects of these parameters, offering a detailed protocol for melting point determination and discussing the critical role of these properties in the broader context of scientific research and pharmaceutical development.

## Introduction to 5-Hydroxytryptoline

**5-Hydroxytryptoline** (5-HTL), also known as 6-hydroxy-1,2,3,4-tetrahydro- $\beta$ -carboline, is a derivative of the neurotransmitter serotonin. It is formed endogenously in the mammalian body and has garnered significant interest due to its biological activities. Notably, **5-**

**Hydroxytryptoline** is a potent and selective inhibitor of monoamine oxidase A (MAO-A), an enzyme responsible for the degradation of monoamine neurotransmitters like serotonin, norepinephrine, and dopamine. This inhibitory action suggests its potential as a modulator of serotonergic function and has led to investigations into its endocrine effects, including its influence on prolactin, growth hormone, and luteinizing hormone levels[1]. The quinoline-like core structure of beta-carbolines is a common motif in compounds with a wide range of biological activities, including antimicrobial and antioxidant properties[2].

The precise characterization of any biologically active compound is the foundation of reproducible and reliable research. For **5-Hydroxytryptoline**, two of the most fundamental of these characteristics are its molecular formula and its melting point. The molecular formula provides the elemental composition of the molecule, which is essential for determining its molecular weight and for confirming its identity through techniques like mass spectrometry. The melting point is a critical physical constant that not only aids in identification but also serves as a crucial indicator of purity[3].

## Physicochemical Properties of 5-Hydroxytryptoline

The fundamental physicochemical properties of **5-Hydroxytryptoline** are summarized in the table below. This data is essential for the initial identification and characterization of the compound in a laboratory setting.

Property	Value	Source(s)
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> O	PubChem, DrugBank
Molecular Weight	188.23 g/mol	PubChem
Melting Point	152-156 °C	PubChem
154-155 °C	DrugBank	
Appearance	Solid	N/A

## Experimental Determination of Melting Point

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this transition occurs over a narrow temperature range.

The presence of impurities typically causes a depression and broadening of the melting point range, making it a valuable tool for purity assessment[4]. The capillary method is a widely used and reliable technique for determining the melting point of a solid organic compound[5].

## Rationale for the Capillary Method

The choice of the capillary method is based on several key advantages:

- **Small Sample Size:** Only a small amount of the compound is required, which is ideal when working with synthesized or isolated materials that may be in limited supply.
- **Accuracy and Reproducibility:** When performed correctly, this method provides accurate and reproducible results.
- **Purity Assessment:** The sharpness of the melting point range gives a good indication of the sample's purity. A sharp range (typically 0.5-1.0 °C) is characteristic of a pure compound.

## Step-by-Step Protocol for Melting Point Determination

This protocol outlines the standard procedure for determining the melting point of **5-Hydroxytryptoline** using a capillary-based melting point apparatus.

Materials:

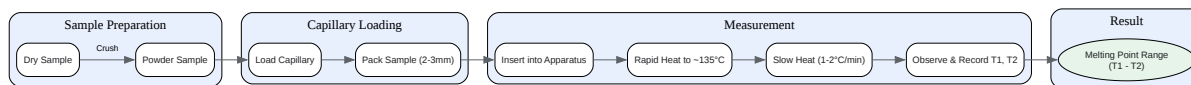
- Dry, powdered sample of **5-Hydroxytryptoline**
- Capillary melting point tubes (one end sealed)
- Melting point apparatus
- Spatula
- Watch glass

Procedure:

- **Sample Preparation:**

- Ensure the **5-Hydroxytryptoline** sample is completely dry, as residual solvent can act as an impurity and depress the melting point[6].
- Place a small amount of the dry sample onto a clean watch glass and crush it into a fine powder using a spatula.
- Loading the Capillary Tube:
  - Take a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube.
  - Invert the tube and gently tap it on a hard surface to pack the solid into the sealed end[6].
  - The packed sample should be approximately 2-3 mm in height. An excessive amount of sample can lead to an artificially broad melting range[7].
- Melting Point Measurement:
  - Place the loaded capillary tube into the heating block of the melting point apparatus.
  - Set the apparatus to heat rapidly to a temperature about 15-20 °C below the expected melting point of **5-Hydroxytryptoline** (around 135 °C).
  - Once this temperature is reached, reduce the heating rate to 1-2 °C per minute. A slow heating rate is crucial for an accurate determination of the melting range[7][8].
  - Observe the sample through the magnifying eyepiece.
  - Record the temperature at which the first drop of liquid appears ( $T_1$ ).
  - Continue to observe the sample and record the temperature at which the entire solid has melted into a clear liquid ( $T_2$ ).
  - The melting point is reported as the range  $T_1 - T_2$ .
- Repeat for Accuracy:
  - Allow the apparatus to cool.

- o Perform at least two more measurements with fresh samples in new capillary tubes to ensure the result is reproducible.



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*Workflow for Capillary Melting Point Determination.*

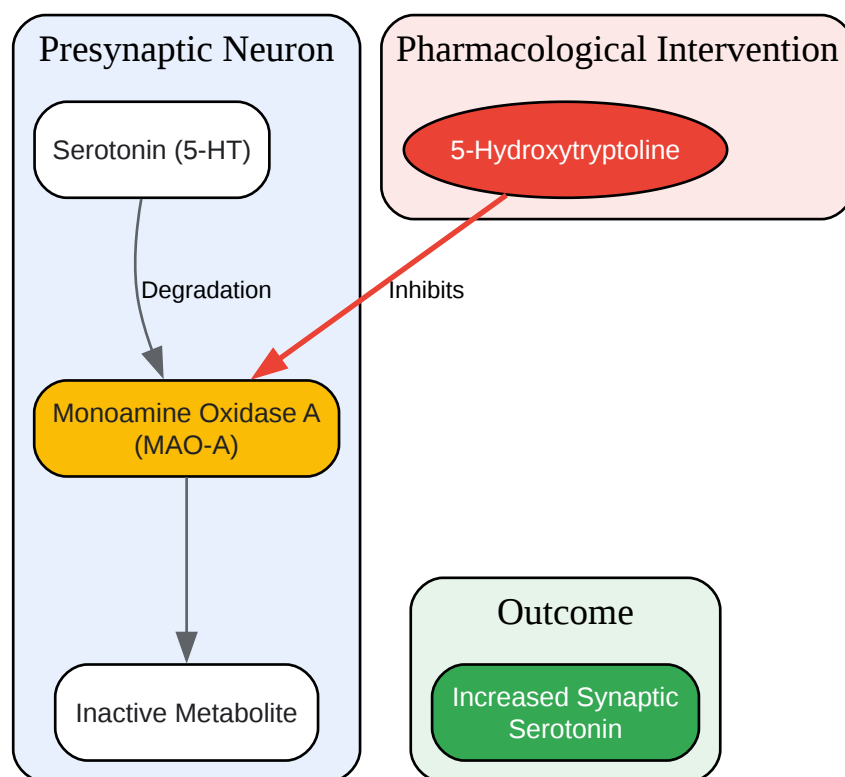
## Significance in Research and Drug Development

The molecular formula and melting point are not merely abstract data points; they have profound practical implications in the fields of chemical research and drug development.

- **Identity Confirmation:** The molecular formula is a prerequisite for confirming the identity of a synthesized or isolated compound. It allows for the calculation of the theoretical exact mass, which can be verified by high-resolution mass spectrometry.
- **Purity Assessment:** As discussed, the melting point is a rapid and effective method for assessing the purity of a crystalline compound. In drug development, ensuring the purity of an active pharmaceutical ingredient (API) is a critical regulatory requirement to guarantee safety and efficacy<sup>[3][4]</sup>.
- **Polymorph Screening:** Different crystalline forms (polymorphs) of the same compound can have different melting points, solubilities, and bioavailabilities. Melting point determination is an initial screening tool to identify potential polymorphism, which is a crucial consideration in pharmaceutical formulation.
- **Predictive Modeling:** The melting point is a key parameter used in predictive models for other physicochemical properties, such as aqueous solubility. The General Solubility Equation (GSE) developed by Yalkowsky, for instance, uses the melting point and the octanol-water

partition coefficient (logP) to estimate solubility, a critical factor in drug absorption and formulation[9].

The biological activity of **5-Hydroxytryptoline** as a MAO-A inhibitor is directly related to its molecular structure. The diagram below illustrates the general mechanism of MAO-A inhibition.



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#### *Mechanism of MAO-A Inhibition by 5-Hydroxytryptoline.*

By inhibiting MAO-A, **5-Hydroxytryptoline** prevents the breakdown of serotonin, leading to an increase in its concentration in the synaptic cleft. This modulation of serotonergic neurotransmission is the basis for its observed physiological and potential therapeutic effects.

## Conclusion

The molecular formula (C<sub>11</sub>H<sub>12</sub>N<sub>2</sub>O) and melting point (152-156 °C) of **5-Hydroxytryptoline** are foundational data points that are indispensable for its identification, purity assessment, and further investigation. A thorough understanding and accurate experimental determination of

these properties are critical for any researcher working with this potent neuromodulator. The protocols and insights provided in this guide serve as a reliable resource for scientists and drug development professionals, ensuring the integrity and reproducibility of their research endeavors with **5-Hydroxytryptoline**.

## References

- PubChem. (+)-5-Hydroxytryptophan. [[Link](#)]
- Stanford Research Systems. Determination of Melting Points According to Pharmacopeia. [[Link](#)]
- Meltzer, H. Y., et al. (1982). Endocrine effects of 5-methoxytryptoline, **5-hydroxytryptoline** and tryptoline, putative modulators of rat serotonergic system. *Journal of Neural Transmission*, 55(3-4), 237-251. [[Link](#)]
- Wang, J., et al. (2016). Melting Point Distribution Analysis of Globally Approved and Discontinued Drugs: A Research for Improving the Chance of Success of Drug Design and Discovery. *Molecules*, 21(8), 1039. [[Link](#)]
- Chemistry LibreTexts. 4.3: Melting Point Determination Procedure. [[Link](#)]
- PubChem. PG-701. [[Link](#)]
- University of Technology, Iraq. experiment (1) determination of melting points. [[Link](#)]
- Domagala, J. M., et al. (1993). Synthesis and biological activity of 5-amino- and 5-hydroxyquinolones, and the overwhelming influence of the remote N1-substituent in determining the structure-activity relationship. *Journal of Medicinal Chemistry*, 36(7), 871-882. [[Link](#)]
- NANOLAB. Melting Point Determination in Pharmaceutical Industry. [[Link](#)]
- Syahputra, R. A., et al. (2023). Synthesis of antioxidant and antimicrobial bioactive compounds based on the quinoline-hydrazone and benzimidazole structure. *Journal of Applied Pharmaceutical Science*, 13(1), 164-172. [[Link](#)]
- ResolveMass Laboratories Inc. Melting Point Determination. [[Link](#)]

- University of Calgary. Melting point determination. [[Link](#)]
- Westlab. Measuring the Melting Point. [[Link](#)]
- Tetko, I. V., et al. (2014). How Accurately Can We Predict the Melting Points of Drug-like Compounds?. Journal of Chemical Information and Modeling, 54(12), 3320-3329. [[Link](#)]
- PubChem. 5-HT 5-hydroxytryptamine. [[Link](#)]

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## Sources

- 1. Endocrine effects of 5-methoxytryptoline, 5-hydroxytryptoline and tryptoline, putative modulators of rat serotonergic system - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Synthesis of antioxidant and antimicrobial bioactive compounds based on the quinoline-hydrazone and benzimidazole structure - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 3. nano-lab.com.tr [[nano-lab.com.tr](https://nano-lab.com.tr)]
- 4. resolvemass.ca [[resolvemass.ca](https://resolvemass.ca)]
- 5. westlab.com [[westlab.com](https://westlab.com)]
- 6. chem.libretexts.org [[chem.libretexts.org](https://chem.libretexts.org)]
- 7. uomustansiriyah.edu.iq [[uomustansiriyah.edu.iq](https://uomustansiriyah.edu.iq)]
- 8. thinksrs.com [[thinksrs.com](https://thinksrs.com)]
- 9. pubs.acs.org [[pubs.acs.org](https://pubs.acs.org)]
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